

Unveiling Benzyl Heptanoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Benzyl heptanoate

Cat. No.: B1617670

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This in-depth technical guide provides a thorough examination of **benzyl heptanoate**, a versatile ester with applications in various scientific domains. This document elucidates its chemical identity through a comprehensive list of synonyms and presents its physicochemical properties in a structured format. Furthermore, it offers a detailed experimental protocol for its synthesis and purification, accompanied by a visual workflow diagram to facilitate understanding and replication in a laboratory setting.

Chemical Identity: Synonyms and Nomenclature

Benzyl heptanoate is known by a variety of names in chemical literature and databases, which is crucial for comprehensive literature searches and unambiguous identification. Its formal IUPAC name is **benzyl heptanoate**. Other commonly used synonyms include:

- Heptanoic acid, phenylmethyl ester[1][2]
- Benzyl n-heptanoate[1]
- Phenylmethyl heptanoate[2]
- Heptanoic acid benzyl ester[3]
- Benzyl oenanthate

- NSC 23059[1]
- EINECS 226-705-5[1]
- AI3-30742[1]

Its unique Chemical Abstracts Service (CAS) registry number is 5454-21-7.[1][3]

Physicochemical Properties of Benzyl Heptanoate

A summary of the key quantitative physical and chemical properties of **benzyl heptanoate** is presented in the table below, providing a quick reference for experimental design and analysis.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₀ O ₂	[1][2][3]
Molecular Weight	220.31 g/mol	[2][3]
Appearance	Colorless clear liquid (est.)	[4]
Boiling Point	257.00 °C at 760.00 mm Hg	[3][4]
Flash Point	107.1 °C (224.8 °F)	[1][3]
Density	0.980 g/cm ³ at 25.00 °C	[1][3][4]
Refractive Index	1.49250 at 25.00 °C	[4]
Vapor Pressure	0.002000 mmHg at 25.00 °C (est.)	[4]
Solubility	Insoluble in water	[4]
LogP (Octanol-Water Partition Coefficient)	3.70020	[1][5]
CAS Registry Number	5454-21-7	[1][3]

Synthesis of Benzyl Heptanoate: A Detailed Experimental Protocol

The synthesis of **benzyl heptanoate** can be effectively achieved via Fischer esterification, a classic method involving the acid-catalyzed reaction between a carboxylic acid (heptanoic acid) and an alcohol (benzyl alcohol).

Materials:

- Heptanoic acid
- Benzyl alcohol
- Concentrated sulfuric acid (catalyst)
- Diethyl ether (extraction solvent)
- 5% aqueous sodium bicarbonate solution (neutralizing agent)
- Anhydrous sodium sulfate (drying agent)
- Standard laboratory glassware (round-bottom flask, reflux condenser, separatory funnel, etc.)
- Heating mantle and magnetic stirrer

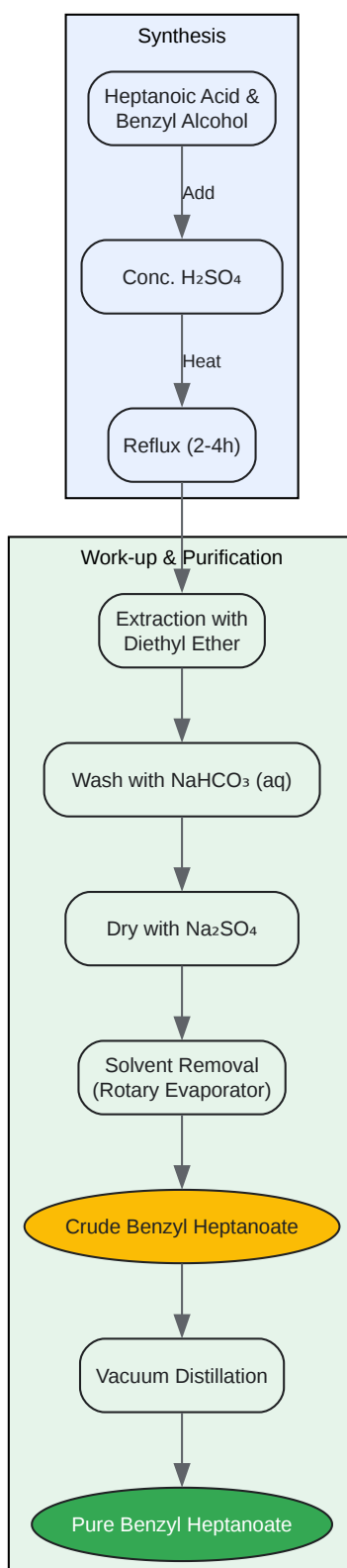
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, combine heptanoic acid and a molar excess of benzyl alcohol (e.g., 1:3 molar ratio).
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the reaction mixture while stirring.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle. Maintain a gentle reflux for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Transfer the mixture to a separatory funnel and dilute with diethyl ether.

- Neutralization: Wash the organic layer sequentially with water and 5% aqueous sodium bicarbonate solution to neutralize the acidic catalyst. Vent the separatory funnel frequently to release any pressure generated from carbon dioxide evolution.
- Drying: Separate the organic layer and dry it over anhydrous sodium sulfate.
- Solvent Removal: Filter off the drying agent and remove the diethyl ether under reduced pressure using a rotary evaporator to obtain the crude **benzyl heptanoate**.
- Purification: The crude product can be purified by vacuum distillation to yield pure **benzyl heptanoate**.

Experimental Workflow for Benzyl Heptanoate Synthesis

The following diagram illustrates the key stages in the synthesis and purification of **benzyl heptanoate**.



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Caption: Workflow for the synthesis and purification of **benzyl heptanoate**.

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